

Preparation of MK-2461 Stock Solutions: An Application Note and Protocol

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Compound of Interest

Compound Name: MK-2461

Cat. No.: B612127

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This document provides a comprehensive guide for the preparation of stock solutions of **MK-2461**, a potent and selective, ATP-competitive inhibitor of the c-Met receptor tyrosine kinase. Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results.

Introduction to MK-2461

MK-2461 is a multi-targeted kinase inhibitor with high potency against both wild-type and mutant forms of c-Met, with IC₅₀ values ranging from 0.4 to 2.5 nM.^{[1][2][3]} It also shows inhibitory activity against other receptor tyrosine kinases such as Ron and Flt1.^[4] Due to its role in critical cellular processes like proliferation, survival, and migration, c-Met is a significant target in cancer therapy research.^{[2][3]} **MK-2461** has demonstrated efficacy in preclinical models of c-Met-dependent cancers.^{[2][3]}

Physicochemical and Solubility Data

A summary of the key physicochemical properties and solubility of **MK-2461** is presented in the table below. This information is essential for the accurate preparation of stock solutions.

Property	Value	Source(s)
Molecular Weight	495.55 g/mol	[1][4][5]
Appearance	Light yellow to yellow solid	[4][6]
Solubility in DMSO	≥ 31 mg/mL (≥ 62.56 mM)	[4]
99 mg/mL (199.77 mM)	[1]	
Solubility in Water	Insoluble	[1][2]
Solubility in Ethanol	Insoluble	[1][2]

Note: The solubility of **MK-2461** in DMSO can be significantly impacted by moisture. It is crucial to use fresh, anhydrous DMSO for the preparation of stock solutions.[1][4]

Experimental Protocol: Preparation of a 10 mM MK-2461 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MK-2461** in Dimethyl Sulfoxide (DMSO).

Materials:

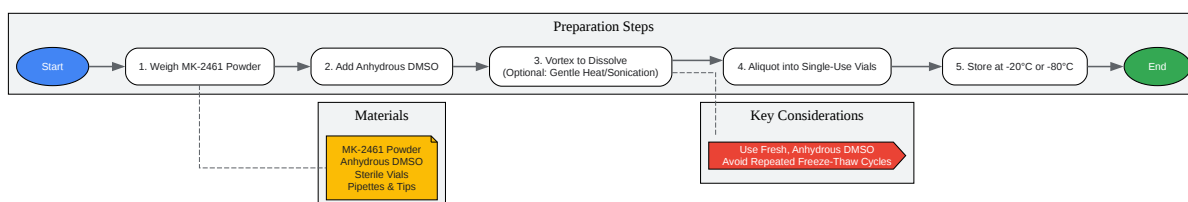
- **MK-2461** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibrate Reagents:** Allow the **MK-2461** powder and anhydrous DMSO to reach room temperature before use. This prevents condensation of moisture, which can affect solubility.
- **Weigh MK-2461:** Accurately weigh the desired amount of **MK-2461** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.956 mg of **MK-2461** (Mass = Concentration × Volume × Molecular Weight).
- **Add DMSO:** Add the calculated volume of anhydrous DMSO to the vial containing the **MK-2461** powder. For the example above, add 1 mL of DMSO.
- **Dissolve the Compound:** Vortex the solution until the **MK-2461** is completely dissolved. Gentle warming or sonication can be used to aid dissolution if precipitation is observed.^[4]
- **Aliquot and Store:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquoted stock solutions at -20°C or -80°C. Under these conditions, the solution is stable for up to 1 year at -20°C and up to 2 years at -80°C.^[4] The powdered form of **MK-2461** can be stored at -20°C for up to 3 years.^[4]

Workflow for MK-2461 Stock Solution Preparation

The following diagram illustrates the step-by-step workflow for preparing **MK-2461** stock solutions.



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Caption: Workflow for preparing **MK-2461** stock solutions.

In Vivo Formulation Preparation

For in vivo studies, a different formulation is required as DMSO can be toxic to animals. A suggested formulation protocol involves a multi-solvent system. For example, to prepare a 1 mL working solution, one could add 100 μ L of a 25.0 mg/mL DMSO stock solution to 400 μ L of PEG300, mix, then add 50 μ L of Tween-80, mix again, and finally add 450 μ L of saline to reach the final volume.^[4] This results in a final solvent composition of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, with a solubility of at least 2.5 mg/mL (5.04 mM).^[4] Another option is a mixture of 10% DMSO and 90% (20% SBE- β -CD in Saline), which also achieves a solubility of at least 2.5 mg/mL.^[4]

Safety Precautions

Standard laboratory safety procedures should be followed when handling **MK-2461** and DMSO. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. All handling of the powdered compound and concentrated solutions should be performed in a chemical fume hood. Refer to the Safety Data Sheet (SDS) for **MK-2461** for detailed safety information.

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